

Product Identification and Key Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ambosex

Cat. No.: S12766938

Get Quote

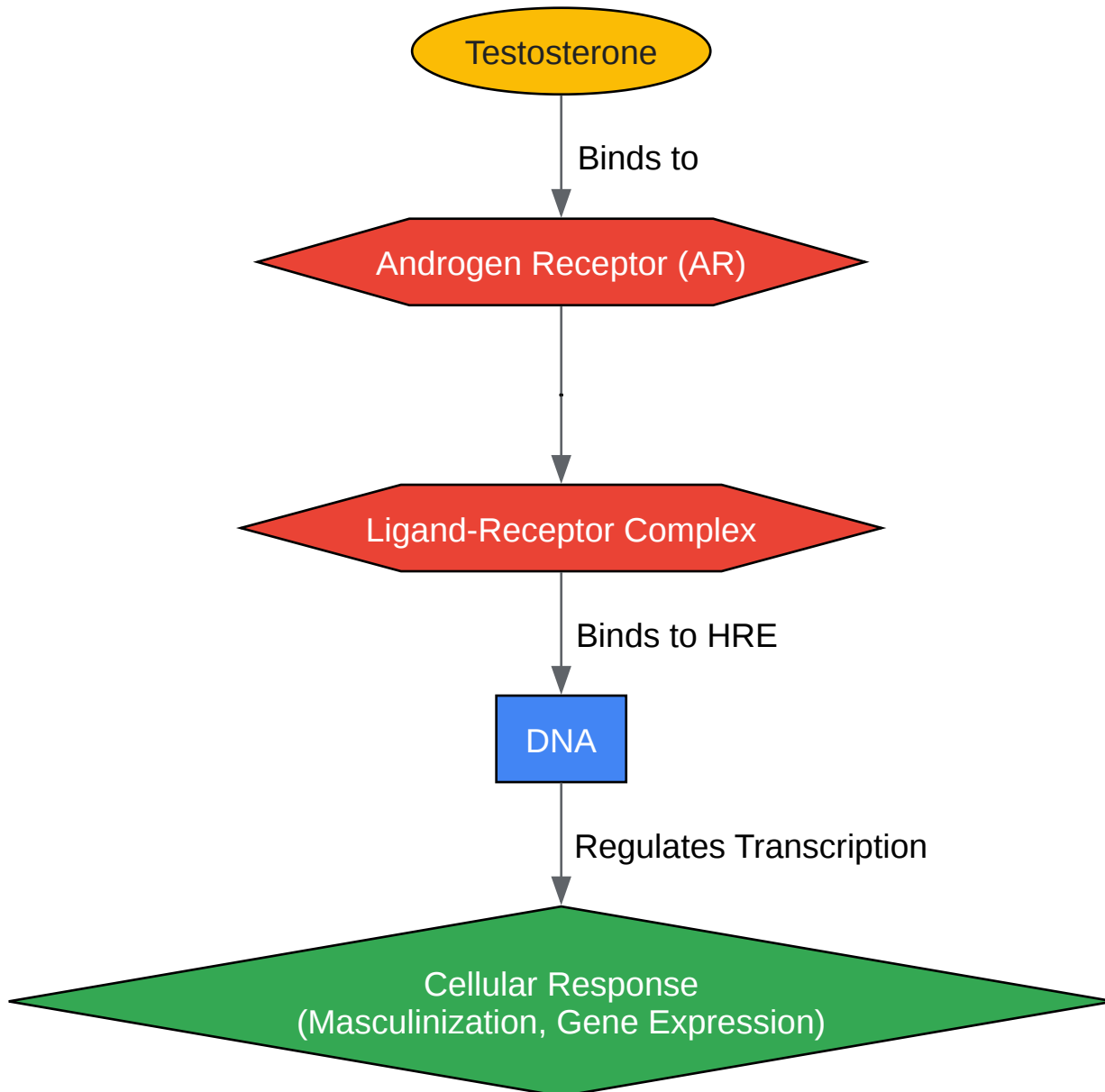
"**Ambosex**" is identified as a trade name for the generic drug **Methyltestosterone**, which is an **androgenic hormone** [1]. The table below summarizes the core information available from the scientific literature.

Attribute	Description
Generic Name	Methyltestosterone [1]
Drug Class	Androgenic hormone [1]
FDA Pregnancy Category	X (Contraindicated in women who are or may become pregnant) [1]
Reported Teratogenic Risk	High (Evidence of human fetal risk, e.g., masculinization of external genitalia in female fetuses) [1]
Key Experimental Finding	Associated with a high risk (approx. 40%) of causing masculinized external genitalia in girls when used during early, unplanned pregnancies [1]

A notable limitation of the available data is that it primarily focuses on the teratogenic risk during pregnancy. I was unable to find head-to-head comparative studies or performance data versus other alternatives for their approved indications, which restricts the ability to create a full comparative guide.

Mechanism of Action and Signaling

Androgenic hormones like Methyltestosterone function by activating intracellular androgen receptors. The diagram below illustrates this canonical signaling pathway, which is crucial for understanding its effects.



[Click to download full resolution via product page](#)

Diagram Title: Intracellular signaling pathway of androgenic hormones.

This pathway visualizes the core mechanism: Methyltestosterone, being lipophilic, diffuses across the cell membrane and binds to an intracellular androgen receptor (AR). This binding forms a ligand-receptor complex that translocates to the nucleus, dimerizes, and binds to specific Hormone Response Elements

(HREs) on the DNA, ultimately regulating the transcription of target genes responsible for its physiological effects [2].

Insights for Researchers

For professionals in drug development, the following points are worth noting:

- **Specificity of Action:** The effects are mediated exclusively through the intracellular androgen receptor pathway, a different mechanism from hormones that act on cell surface receptors like GPCRs or receptor tyrosine kinases [2].
- **Modeling Considerations:** The signaling process, from ligand binding to gene expression, involves a time delay and can be modeled using various mathematical frameworks (e.g., ODEs, logical models) to understand dynamics and predict outcomes in different biological contexts [3] [4].
- **Data Gap:** The available literature highlights a significant teratogenic risk but does not provide comparative efficacy data against other androgenic agents for indications like hormone replacement therapy or certain types of breast cancer.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Risk and Benefit of Drug Use During Pregnancy - PMC [pmc.ncbi.nlm.nih.gov]
2. Signal transduction - Knowledge @ AMBOSS [amboss.com]
3. Modeling signaling pathways in biology with MaBoSS [pmc.ncbi.nlm.nih.gov]
4. Mathematical modeling of intracellular signaling pathways [bmcneurosci.biomedcentral.com]

To cite this document: Smolecule. [Product Identification and Key Data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12766938#confirming-ambosex-results]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com